

A Comprehensive Technical Overview of Ethyl 5-Bromoindole-2-carboxylate

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Compound of Interest

Compound Name: **Ethyl 5-Bromoindole-2-carboxylate**

Cat. No.: **B100692**

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This technical guide provides essential information regarding the physicochemical properties of **Ethyl 5-Bromoindole-2-carboxylate**, a compound of interest for researchers and professionals in the field of drug development and organic synthesis.

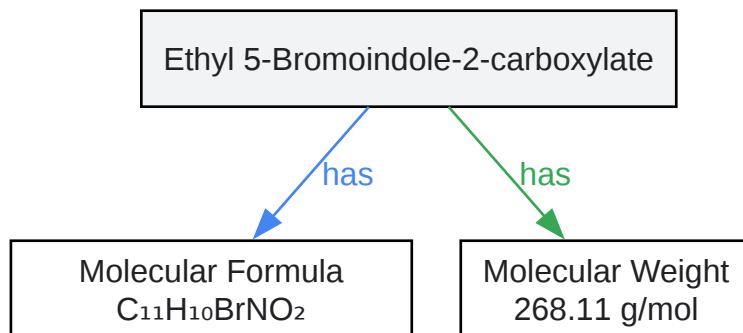
Core Molecular Data

The fundamental molecular characteristics of **Ethyl 5-Bromoindole-2-carboxylate** are summarized below. This data is crucial for stoichiometric calculations, analytical characterization, and the design of synthetic pathways.

| Property | Value |
|-------------------|--------------------------------------|
| Molecular Formula | $C_{11}H_{10}BrNO_2$ [1][2][3][4][5] |
| Molecular Weight | 268.11 g/mol [1][2][3][4] |

Molecular Composition and Structure

The chemical formula, $C_{11}H_{10}BrNO_2$, indicates the elemental composition of the molecule. The structure, characterized by an indole core with a bromine substituent at the 5-position and an ethyl carboxylate group at the 2-position, is a key determinant of its chemical reactivity and biological activity.[2] This compound is often utilized as a building block in the synthesis of more complex heterocyclic compounds.[2]



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Core Properties of Ethyl 5-Bromoindole-2-carboxylate

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